

Technical Support Center: Interference of Tween 65 in Bradford Protein Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tween 65

Cat. No.: B15548172

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address the challenges posed by **Tween 65** interference in the Bradford protein assay.

Frequently Asked Questions (FAQs)

Q1: What is **Tween 65** and why is it used in protein samples?

Tween 65, also known as Polysorbate 65, is a non-ionic surfactant. It is often used in biological preparations to solubilize and stabilize proteins, particularly membrane proteins, and to prevent non-specific binding in various applications.

Q2: How does **Tween 65** interfere with the Bradford protein assay?

The Bradford assay relies on the binding of Coomassie Brilliant Blue G-250 dye to proteins, which causes a shift in the dye's absorbance maximum from 465 nm to 595 nm.^{[1][2]} Non-ionic detergents like **Tween 65** can interfere with this process in several ways:

- **Direct Interaction with Dye:** Detergents can interact with the Coomassie dye, causing a color change even in the absence of protein, leading to a high background signal.
- **Altered Protein-Dye Binding:** The presence of detergent micelles can affect the hydrophobic and ionic interactions between the protein and the dye, leading to inaccurate quantification.

- Precipitation: High concentrations of detergents can cause the dye reagent to precipitate.[1][3]

Q3: What are the common signs of **Tween 65** interference in my Bradford assay?

Common indicators of detergent interference include:

- Unexpectedly high or inconsistent absorbance readings for your samples compared to your standards.[4]
- A high background absorbance in your blank (buffer with **Tween 65** but no protein).
- Precipitate formation in your assay tubes or microplate wells.[1][5]
- A non-linear standard curve.

Q4: At what concentration does **Tween 65** start to interfere with the assay?

Even low concentrations of non-ionic detergents can interfere with the Bradford assay.[6] While the exact interfering concentration can vary depending on the specific protein and buffer composition, it is generally recommended to keep the final detergent concentration in the assay below 0.1%.[5] For Tween 80, a similar polysorbate, interference has been observed to increase absorbance by 1.6 to 3.4 times.[7]

Q5: Are there alternative protein assays that are more compatible with **Tween 65**?

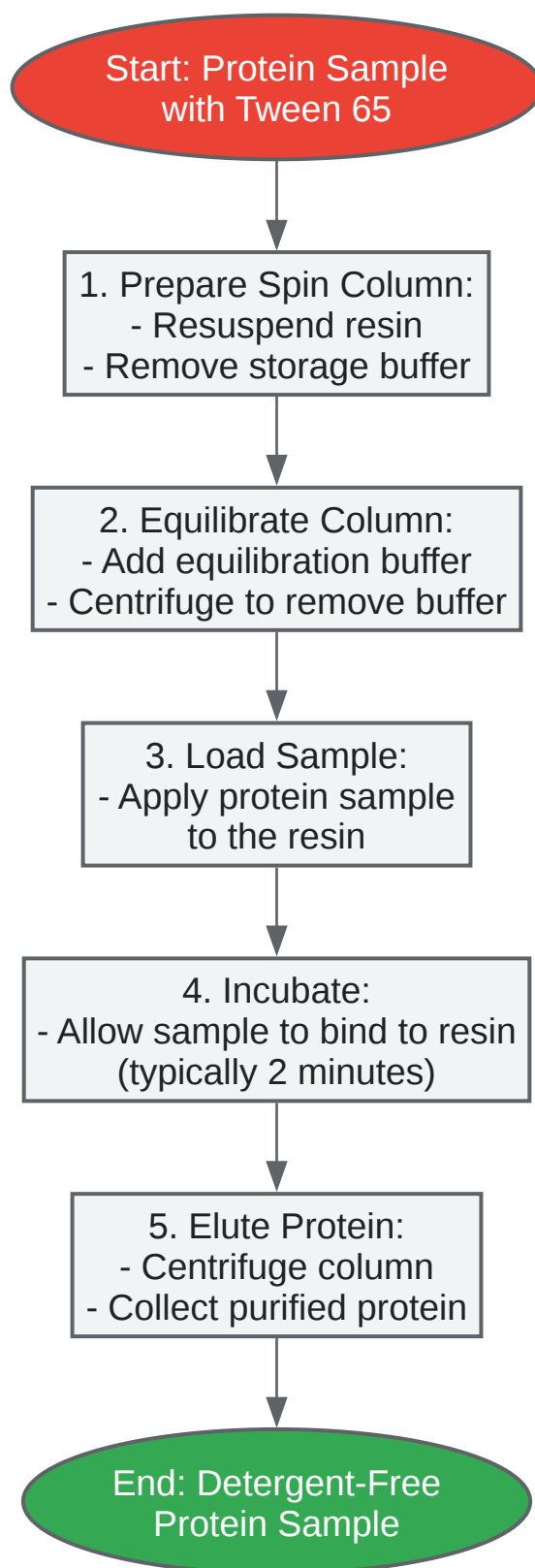
Yes, several alternatives exist, although they may also have limitations:

- Detergent Compatible (DC) Protein Assay: This is a modified Lowry assay that is compatible with higher concentrations of detergents (up to 1%).[5]
- Bicinchoninic Acid (BCA) Assay: While also susceptible to some detergent interference, the BCA assay is generally considered more robust against non-ionic detergents than the Bradford assay. However, it is important to check the compatibility of your specific **Tween 65** concentration with the BCA assay kit you are using.[4]

Troubleshooting Guide

If you suspect that **Tween 65** is interfering with your Bradford assay, follow this troubleshooting workflow.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. xtal-protocols.de [xtal-protocols.de]
- 3. info.gbiosciences.com [info.gbiosciences.com]
- 4. go.zageno.com [go.zageno.com]
- 5. bio-rad.com [bio-rad.com]
- 6. researchgate.net [researchgate.net]
- 7. Interference of the detergent Tween 80 in protein assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Interference of Tween 65 in Bradford Protein Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15548172#interference-of-tween-65-in-bradford-protein-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com